

Technical Guide: Spectroscopic Characterization & Synthesis of 2,4-Dihydroxy-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dihydroxy-5-iodobenzaldehyde

CAS No.: 131088-03-4

Cat. No.: B600094

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Executive Summary

This technical guide details the structural elucidation and synthesis of **2,4-Dihydroxy-5-iodobenzaldehyde** ($C_7H_5IO_3$), a critical intermediate in the development of Schiff base ligands, metallodrugs, and antifungal agents. The presence of the iodine atom at the C5 position, combined with the ortho-hydroxyl moiety, creates a unique electronic environment that facilitates heavy-atom derivatization (e.g., Suzuki-Miyaura coupling) while maintaining chelating capability.

This document is designed for research scientists requiring authoritative spectral data (NMR, FT-IR, UV-Vis, MS) and a validated synthesis protocol.

Part 1: Structural Analysis & Synthesis Strategy

Structural Logic

The molecule is derived from 2,4-dihydroxybenzaldehyde (β -resorcyaldehyde). The electrophilic iodination occurs regioselectively at the C5 position.

- Regioselectivity: The hydroxyl groups at C2 and C4 are strong ortho/para activators.
 - C3: Located between two hydroxyls, but sterically hindered.
 - C5: Para to the C2-OH and ortho to the C4-OH. This is the most electronically activated and sterically accessible site.
 - C6: Para to the C4-OH but ortho to the electron-withdrawing aldehyde group, making it less nucleophilic than C5.

Validated Synthesis Protocol

The following protocol utilizes an electrophilic aromatic substitution using Iodine (

) and Potassium Iodate (

) or Iodine Monochloride (

) to ensure high atom economy and regiocontrol.

Reagents:

- 2,4-Dihydroxybenzaldehyde (Substrate)[1][2][3]
- Iodine () / Potassium Iodide ()
- Aqueous Ammonia () or Methanol ()

Step-by-Step Methodology:

- Solubilization: Dissolve 2,4-dihydroxybenzaldehyde (10 mmol) in aqueous ammonia (20 mL) to form the phenoxide anion, enhancing nucleophilicity.
- Iodination: Add a solution of

(10 mmol) and

(20 mmol) in water dropwise over 30 minutes at 0–5°C.
 - Critical Control Point: Low temperature prevents over-iodination at the C3 position.
- Precipitation: Stir for 2 hours at room temperature. Acidify the solution with HCl (2M) to pH 3. The product will precipitate as a pale yellow solid.
- Purification: Filter the solid, wash with cold water, and recrystallize from ethanol/water (1:1).



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Figure 1: Reaction workflow for the regioselective iodination of 2,4-dihydroxybenzaldehyde.

Part 2: Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for confirming the C5 substitution. The loss of the C5 proton and the resulting simplified coupling pattern are diagnostic.

Solvent: DMSO-

(Recommended due to solubility and hydrogen bonding stabilization).

H NMR Data (400 MHz, DMSO-

)

Signal Assignment	Chemical Shift (, ppm)	Multiplicity	Integral	Mechanistic Insight
-OH (C2)	11.80 – 12.00	Singlet (Broad)	1H	Strongly deshielded due to intramolecular H-bonding with Carbonyl oxygen.
-OH (C4)	10.50 – 11.00	Singlet (Broad)	1H	Acidic phenolic proton; shift varies with concentration.
-CHO (Aldehyde)	9.60 – 9.75	Singlet	1H	Characteristic aldehyde peak.
Ar-H (C6)	7.85 – 7.95	Singlet	1H	Deshielded by the adjacent Carbonyl and Iodine. Appears as a singlet due to lack of ortho coupling (C5 is substituted).
Ar-H (C3)	6.40 – 6.50	Singlet	1H	Shielded by two ortho -OH groups. Appears as a singlet (isolated).

Interpretation Logic:

- Absence of Coupling: In the parent compound, H5 and H6 often show ortho coupling (Hz). In the 5-iodo derivative, H6 becomes a singlet.

- H6 Deshielding: The H6 proton shifts downfield relative to the parent compound due to the proximity of the iodine (anisotropy) and the carbonyl group.

C NMR Data (100 MHz, DMSO-

Carbon Position	Chemical Shift (, ppm)	Assignment Note
C=O	~190.0	Aldehyde Carbon
C2-OH	~163.5	Deshielded (attached to Oxygen)
C4-OH	~161.0	Deshielded (attached to Oxygen)
C6	~138.0	Aromatic CH
C1	~114.0	Quaternary C (ipso to CHO)
C3	~103.0	Shielded (between two Oxygen atoms)
C5-I	~75.0 - 80.0	Diagnostic Signal: Upfield shift due to the "Heavy Atom Effect" of Iodine.

Vibrational Spectroscopy (FT-IR)

The infrared spectrum confirms the functional groups and the integrity of the carbonyl moiety.

Functional Group	Wavenumber (, cm^{-1})	Mode	Notes
O-H (Phenolic)	3200 – 3400	Stretching	Broad band; lower frequency due to intramolecular H-bonding.
C=O (Aldehyde)	1630 – 1650	Stretching	Shifted lower (red-shift) from typical 1700 cm^{-1} due to conjugation and H-bonding with C2-OH.
C=C (Aromatic)	1450 – 1600	Stretching	Multiple bands indicating the benzene ring skeleton.
C-I (Aryl Iodide)	500 – 600	Stretching	Weak/Medium band, diagnostic for halogenation.

Mass Spectrometry (MS) & UV-Vis

Mass Spectrometry (EI/ESI):

- Molecular Ion (): m/z 263.9 (Calculated for $\text{C}_7\text{H}_5\text{IO}_3$).
- Isotopic Pattern: Iodine is monoisotopic (). There is no M+2 peak (unlike Cl or Br), simplifying the spectrum.
- Fragmentation: Loss of CHO (M-29) and I (M-127) are common pathways.

UV-Vis Spectroscopy (Methanol):

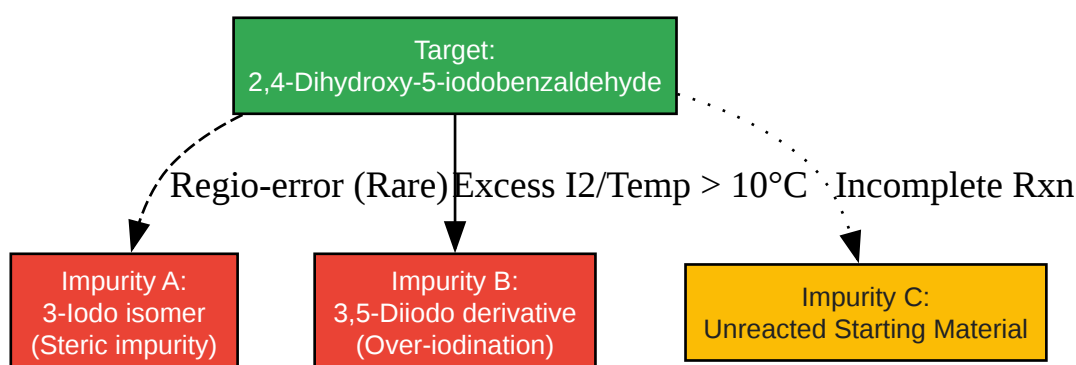
- : Typically exhibits bands around 230 nm (benzenoid transition) and 280-300 nm (n

of carbonyl).

- Effect of Iodine: The presence of iodine causes a bathochromic shift (red shift) and hyperchromic effect compared to the parent aldehyde due to extended conjugation and the auxochromic nature of the halogen.

Part 3: Quality Control & Impurity Profiling

When synthesizing or sourcing this compound for drug development, the following impurity profile must be monitored.



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Figure 2: Potential impurity profile during synthesis.

QC Parameters:

- Melting Point: 198–200°C (Decomposition often occurs near MP).
- TLC: Silica Gel (:MeOH, 9:1). Iodine vapor visualization.
- H-NMR Check: Look for a doublet at ~7.3 ppm (indicative of unreacted parent material H6) or loss of the H3 singlet (indicative of 3,5-diiodo substitution).

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